

Application Note: Quantification of Lactitol Monohydrate in Fecal Samples using LC-MS

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lactitol Monohydrate*

Cat. No.: *B1232072*

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Abstract

This application note details a robust and sensitive method for the quantification of **lactitol monohydrate** in human fecal samples using Liquid Chromatography-Mass Spectrometry (LC-MS). The protocol outlines a comprehensive workflow, including sample homogenization, extraction, and analysis by LC-MS operating in negative ion mode. This method is crucial for researchers, scientists, and drug development professionals investigating the effects and metabolism of lactitol as a therapeutic agent. All quantitative data is summarized for clear comparison, and a detailed experimental protocol is provided.

Introduction

Lactitol, a sugar alcohol, is utilized as a sugar substitute and an osmotic laxative. Its quantification in fecal matter is essential for pharmacokinetic studies, understanding its mechanism of action, and assessing its impact on gut microbiota. This application note presents a validated LC-MS method designed for the specific and sensitive measurement of **lactitol monohydrate** in complex fecal matrices. The methodology is adapted from established protocols for similar carbohydrate analysis in biological samples, ensuring reliability and reproducibility.

Experimental Protocols

Materials and Reagents

- **Lactitol Monohydrate** standard (Sigma-Aldrich)

- Mannitol-d5 (Internal Standard, IS)
- Acetonitrile (ACN), LC-MS grade (Fisher Scientific)
- Methanol (MeOH), LC-MS grade (Fisher Scientific)
- Water, LC-MS grade (Fisher Scientific)
- Formic Acid, LC-MS grade (Fisher Scientific)
- Ammonium Acetate (Sigma-Aldrich)
- Phosphate-buffered saline (PBS), pH 7.4
- Fecal homogenization tubes
- Centrifuge tubes (1.5 mL and 15 mL)
- Syringe filters (0.22 µm, PTFE)

Sample Preparation

- Homogenization: A 1:10 (w/v) slurry of the fecal sample is prepared in cold PBS (pH 7.4). Homogenize the sample thoroughly using a bead-beating homogenizer.
- Extraction: To 100 µL of the fecal homogenate, add 400 µL of an extraction solvent mixture of Acetonitrile:Methanol:Water (80:10:10, v/v/v) containing the internal standard (Mannitol-d5) at a concentration of 1 µg/mL.
- Vortexing and Incubation: Vortex the mixture vigorously for 5 minutes. Incubate on ice for 20 minutes to allow for protein precipitation.
- Centrifugation: Centrifuge the samples at 14,000 x g for 15 minutes at 4°C.
- Filtration: Carefully collect the supernatant and filter it through a 0.22 µm PTFE syringe filter into an LC-MS vial.

LC-MS/MS Conditions

- LC System: Agilent 1200 series HPLC
- Column: ZIC-HILIC (150 x 2.1 mm, 5 μ m)
- Mobile Phase A: 5 mM Ammonium Acetate in Water
- Mobile Phase B: Acetonitrile with 0.05% Formic Acid
- Gradient:
 - 0-2 min: 95% B
 - 2-10 min: 95% to 50% B
 - 10-12 min: 50% B
 - 12-12.1 min: 50% to 95% B
 - 12.1-18 min: 95% B
- Flow Rate: 0.3 mL/min
- Column Temperature: 40°C
- Injection Volume: 5 μ L
- MS System: Q-TRAP 5500 triple quadrupole mass spectrometer with an electrospray ionization (ESI) interface.[\[1\]](#)[\[2\]](#)
- Ionization Mode: Negative ESI[\[1\]](#)[\[2\]](#)[\[3\]](#)
- MRM Transitions:
 - Lactitol: Precursor ion (m/z) 343.1 -> Product ion (m/z) 161.1
 - Mannitol-d5 (IS): Precursor ion (m/z) 186.1 -> Product ion (m/z) 92.1
- Ion Source Parameters:

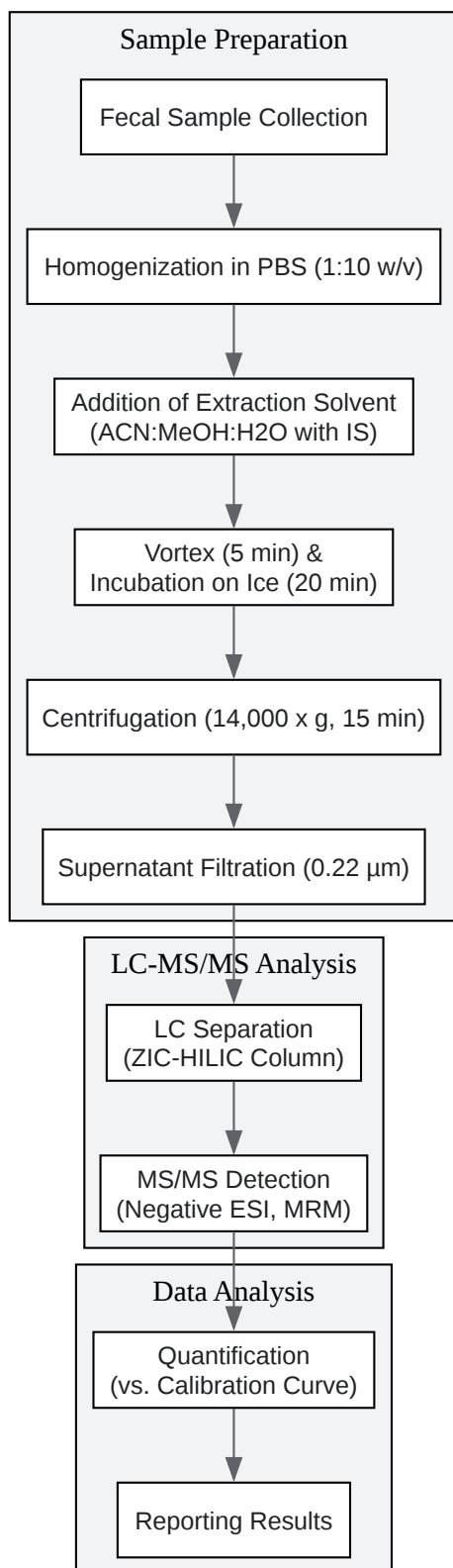
- Spray Voltage: -4500 V
- Temperature: 500°C
- Curtain Gas: 30 psi
- Ion Source Gas 1: 50 psi
- Ion Source Gas 2: 50 psi

Data Presentation

The following table summarizes the quantitative performance of the described LC-MS method for the analysis of **lactitol monohydrate**.

Parameter	Value
Linearity (r^2)	> 0.995
LLOQ (Lower Limit of Quantification)	10 ng/mL
ULOQ (Upper Limit of Quantification)	2000 ng/mL
Intra-day Precision (%CV)	< 10%
Inter-day Precision (%CV)	< 15%
Accuracy (% Recovery)	85-115%
Matrix Effect	Minimal

Visualizations



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Caption: Experimental workflow for fecal lactitol quantification.

Conclusion

The LC-MS/MS method described provides a reliable and sensitive approach for the quantification of **lactitol monohydrate** in fecal samples. This protocol is well-suited for clinical and research laboratories conducting studies on the metabolism and effects of lactitol. The detailed steps for sample preparation and instrumental analysis ensure high-quality data generation for pharmacokinetic and gut health research.

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References

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